

Proper Disposal Procedures for KM04416

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Compound of Interest

Compound Name: KM04416
Cat. No.: B2629438

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is a critical component of ensuring a safe and compliant research environment. This document provides essential safety and logistical information for the disposal of **KM04416**, a potent glycerol-3-phosphate dehydrogenase (GPD2) inhibitor.

Key Safety and Handling Information

According to its Material Safety Data Sheet (MSDS), **KM04416** is classified as not a hazardous substance or mixture.^[1] However, it is imperative to follow standard laboratory safety protocols when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. In case of contact, follow these first-aid measures:

- Inhalation: Move to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR).^[1]
- Skin contact: Wash the affected area thoroughly with large amounts of water.^[1] Remove any contaminated clothing.^[1]
- Eye contact: Immediately flush eyes with plenty of water, holding the eyelids open.^[1]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.^[1]

Quantitative Data Summary

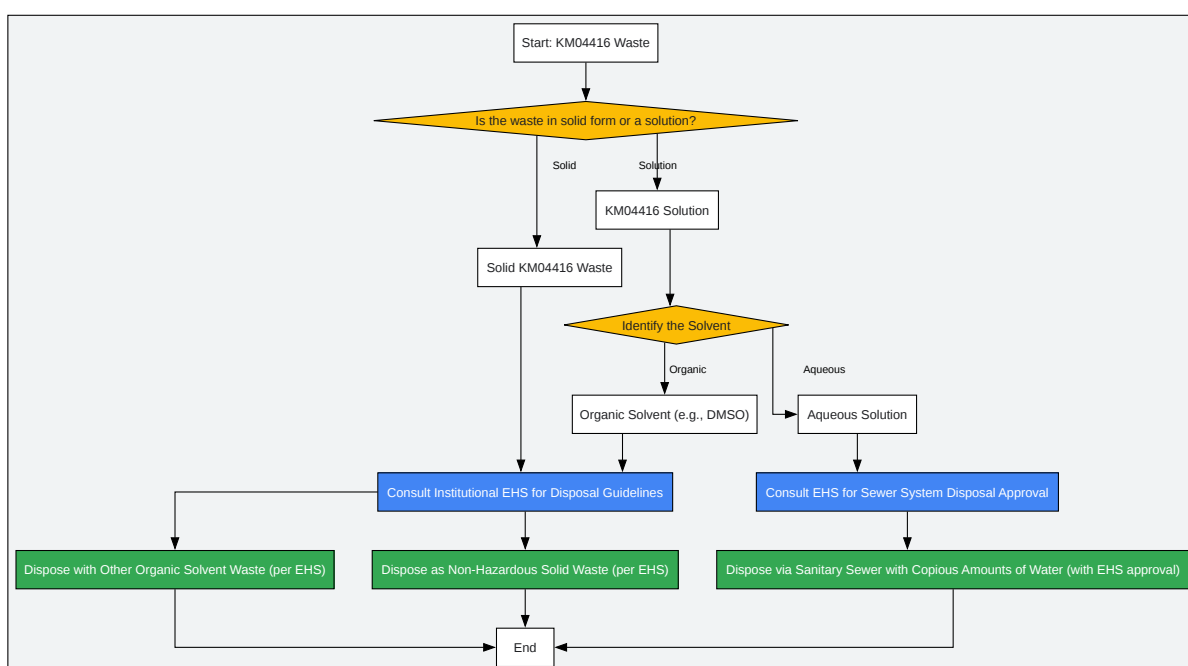
Property	Value	Source
Molecular Formula	C12H11NO3S	[1]
Molecular Weight	249.29 g/mol	[1]
CAS Number	26530-26-7	[1]
Purity	98.76%	[2]
Appearance	A crystalline solid	N/A
Solubility in DMSO	50 mg/mL (200.57 mM)	[3]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[3]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[2][3]

Experimental Protocols

While specific experimental protocols for the disposal of **KM04416** are not explicitly detailed in the provided search results, a general protocol for the disposal of non-hazardous chemical waste can be adapted. The primary steps involve determining the physical state of the waste (solid or liquid solution) and consulting with the institution's Environmental Health and Safety (EHS) department for final approval of the disposal method.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **KM04416**.



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Disposal workflow for **KM04416**.

Step-by-Step Disposal Guidance

1. Initial Assessment:

- Determine if the **KM04416** waste is in its solid (powder) form or dissolved in a solvent.

2. Consultation with Environmental Health and Safety (EHS):

- **Crucial Step:** Before proceeding with any disposal method, it is mandatory to contact your institution's Environmental Health and Safety (EHS) department or equivalent safety office.
- Provide them with the Safety Data Sheet (SDS) for **KM04416** and inform them of the nature of the waste (solid or solution, and if in solution, the solvent used).
- Follow their specific guidance and protocols, as local regulations and institutional policies for waste disposal may vary.

3. Disposal of Solid **KM04416**:

- If approved by your EHS department, solid **KM04416**, being non-hazardous, may potentially be disposed of as regular solid laboratory waste.
- Ensure it is in a securely sealed and clearly labeled container.

4. Disposal of **KM04416** Solutions:

- **Aqueous Solutions:** For solutions of **KM04416** in water, your EHS department may approve disposal down the sanitary sewer. This should be done with a large volume of running water to ensure adequate dilution.
- **Organic Solvent Solutions (e.g., DMSO):** Solutions of **KM04416** in dimethyl sulfoxide (DMSO) or other organic solvents should generally be collected for chemical waste pickup. [4] These should be stored in a properly labeled, sealed container with other compatible organic solvent waste. Do not dispose of organic solvents down the drain.

Important Considerations:

- Never dispose of chemical waste in a manner that violates your institution's policies or local regulations.
- Always prioritize safety and consult with your EHS department when in doubt about a disposal procedure.
- Maintain clear and accurate records of all chemical waste disposal.

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References

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- [3. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University \[protect.iu.edu\]](https://protect.iu.edu)
- [4. uwaterloo.ca \[uwaterloo.ca\]](https://uwaterloo.ca)
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